

# 1-Bromo-3-hydroxynaphthalene material safety data sheet (MSDS) explained

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## Compound of Interest

Compound Name: 1-Bromo-3-hydroxynaphthalene

Cat. No.: B1280799

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## Application Notes and Protocols: 1-Bromo-3-hydroxynaphthalene

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed explanation of the material safety data for **1-Bromo-3-hydroxynaphthalene** (CAS No. 5498-31-7), along with recommended handling protocols and safety procedures for a laboratory setting.

### Section 1: Chemical and Physical Properties

**1-Bromo-3-hydroxynaphthalene** is an organic compound with the chemical formula  $C_{10}H_7BrO$ .<sup>[1]</sup> It is also known as 4-bromo-2-naphthol.<sup>[2][3]</sup> This compound is typically a solid at room temperature.<sup>[2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	5498-31-7	[1][2]
Chemical Formula	C <sub>10</sub> H <sub>7</sub> BrO	[1][4]
Molecular Weight	223.07 g/mol	[4]
IUPAC Name	4-bromo-2-naphthol	[2][3]
Physical Form	Solid	[2]
Purity	Typically 95% or higher	[2]
InChI Key	PQNQMYMGUXGWTG-UHFFFAOYSA-N	[2]

## Section 2: Hazard Identification and Safety Data

**1-Bromo-3-hydroxynaphthalene** is classified as a hazardous substance. The primary hazards are related to ingestion, skin and eye contact, and inhalation.

Signal Word:Warning[2]

Table 2: GHS Hazard Statements

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Source:[2]

Table 3: GHS Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

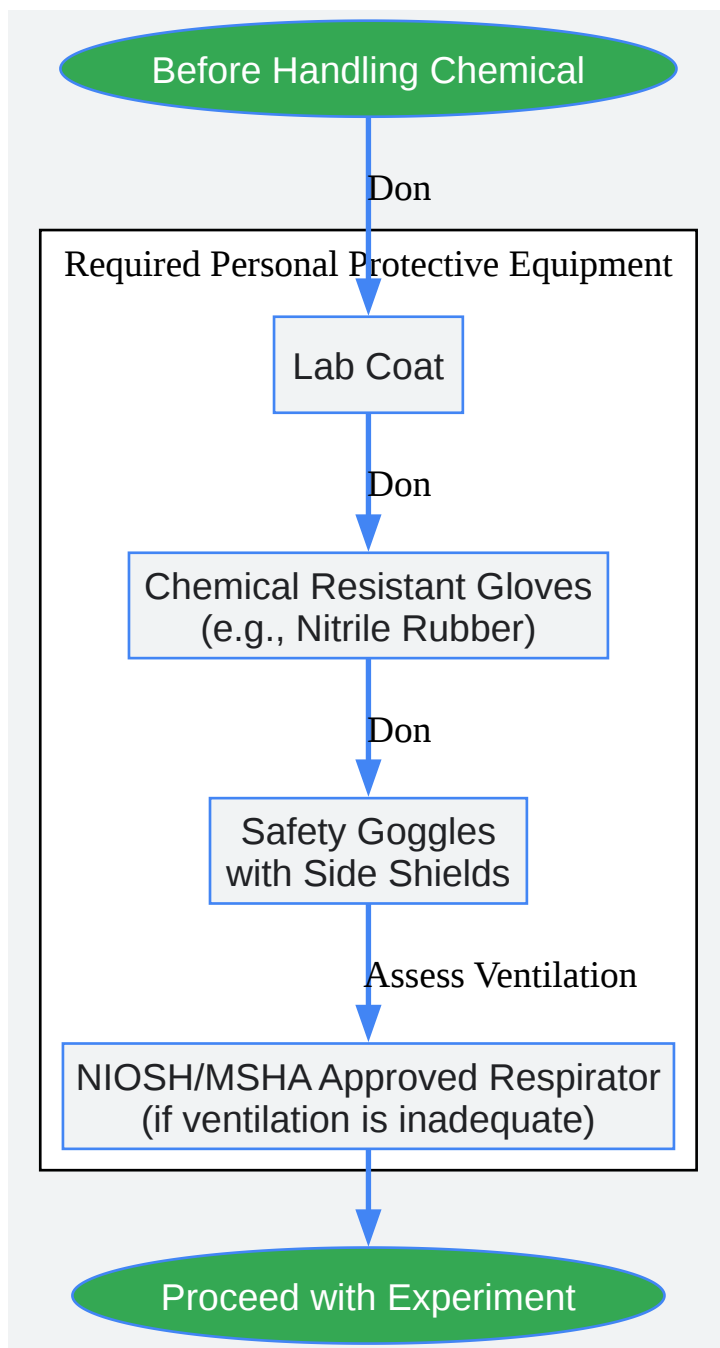
Source:[2]

Toxicological Data: Specific quantitative toxicological data such as LD50 or LC50 values for **1-Bromo-3-hydroxynaphthalene** are not readily available in the provided search results. The toxicological properties of this specific substance have not been fully investigated.[5] For the related compound 1-bromonaphthalene, the oral LD50 in rats is 810 mg/kg.[6] However, this value should be used with caution as it does not directly apply to **1-Bromo-3-hydroxynaphthalene**.

## Section 3: Experimental Protocols and Handling

### 3.1 Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling **1-Bromo-3-hydroxynaphthalene** to minimize exposure.



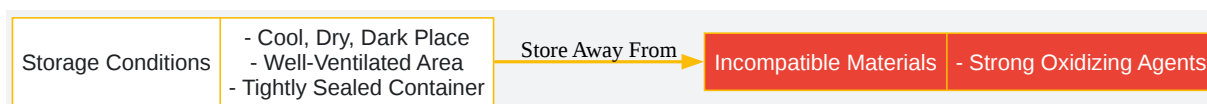
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Caption: Personal Protective Equipment (PPE) workflow for handling **1-Bromo-3-hydroxynaphthalene**.

### 3.2 Safe Handling and Storage Protocol

Adherence to proper handling and storage procedures is crucial for maintaining the stability of the compound and ensuring laboratory safety.

- Handling:
  - Always work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[7]
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[7]
  - Do not eat, drink, or smoke in the work area.[7]
  - Wash hands thoroughly with soap and water after handling.[7]
  - Keep containers securely sealed when not in use.[7]
  - Avoid generating dust.[7]
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][6][7]
  - Keep the material in a dark place as it may be light-sensitive.[2][7]
  - Store away from incompatible materials such as strong oxidizing agents.[5][6]
  - Ensure storage containers are clearly labeled and regularly inspected for leaks.[7]



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Caption: Storage protocol for **1-Bromo-3-hydroxynaphthalene**.

## Section 4: First Aid and Emergency Procedures

Immediate and appropriate first aid measures are critical in the event of exposure.

Table 4: First Aid Measures

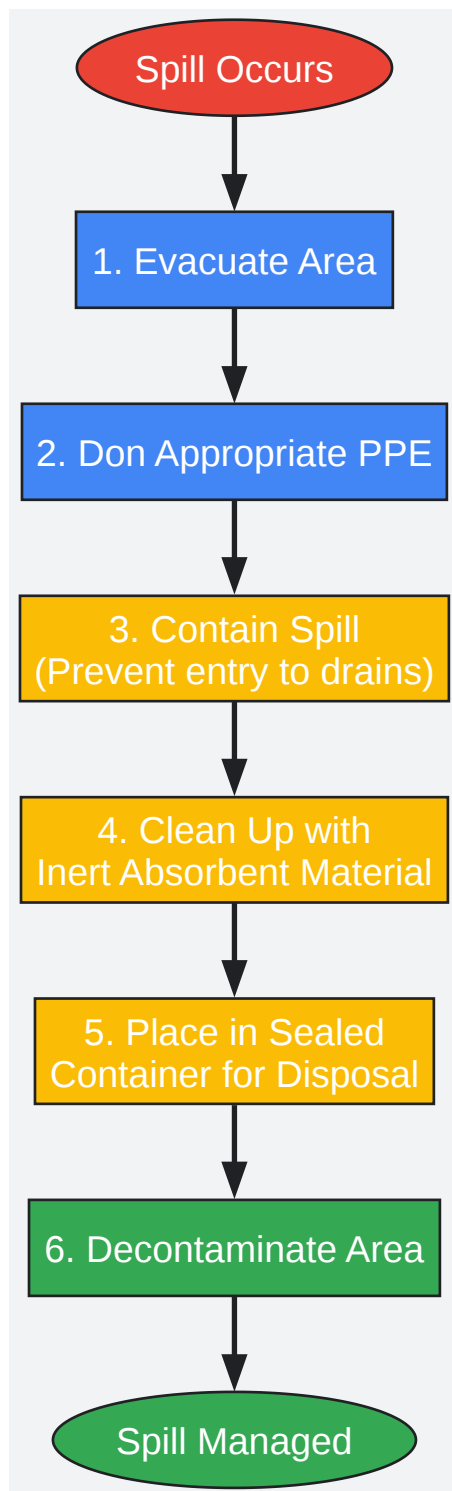
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[6]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6][8]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[6]

#### Spill Response Protocol:

In the case of a spill, the following steps should be taken:

- Evacuate: Alert others and evacuate unnecessary personnel from the area.[8]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways.[7]
- Clean-up (Dry Spill): Use dry clean-up procedures to avoid generating dust. Collect the material and place it in a sealed container for disposal.[7]
- Clean-up (Wet Spill): Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal.[6]

- Decontaminate: Wash the spill area thoroughly with soap and water.
- Dispose: Dispose of waste in accordance with local, regional, and national regulations.



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